

Application Notes and Protocols: Long-Term Storage and Stability of KRCA-0008

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Compound of Interest

Compound Name: KRCA-0008

Cat. No.: B15543671

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide essential information and protocols for the long-term storage and stability assessment of **KRCA-0008**, a potent dual inhibitor of Anaplastic Lymphoma Kinase (ALK) and Activated Cdc42 Kinase 1 (Ack1). Adherence to these guidelines is crucial for ensuring the integrity, potency, and reliability of **KRCA-0008** in research and drug development applications.

Product Information

Identifier	Value
Product Name	KRCA-0008
Synonyms	KRCA0008
Target	ALK/Ack1[1]
Molecular Formula	C ₃₀ H ₃₇ ClN ₈ O ₄ [2]
Molecular Weight	609.12 g/mol [2]

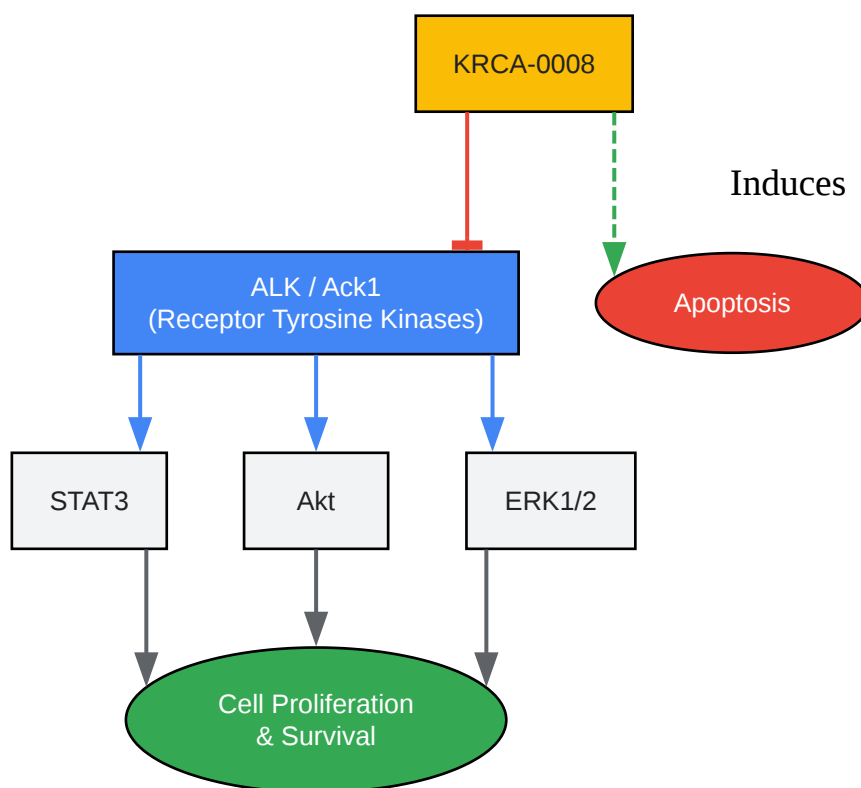
Recommended Long-Term Storage Conditions

To maintain the quality and stability of **KRCA-0008**, the following storage conditions are recommended based on its form:

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	3 years	Protect from moisture.
4°C	2 years	For shorter-term storage. Protect from moisture.	
Stock Solution (-80°C)	-80°C	6 months	Use a suitable solvent (e.g., DMSO). Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution (-20°C)	-20°C	1 month	Use a suitable solvent (e.g., DMSO). Aliquot to avoid repeated freeze-thaw cycles.

Signaling Pathway of KRCA-0008

KRCA-0008 exerts its therapeutic effects by inhibiting the autophosphorylation of ALK and Ack1, which in turn blocks key downstream signaling pathways involved in cell proliferation, survival, and growth. This includes the STAT3, Akt, and ERK1/2 pathways.[\[3\]](#)



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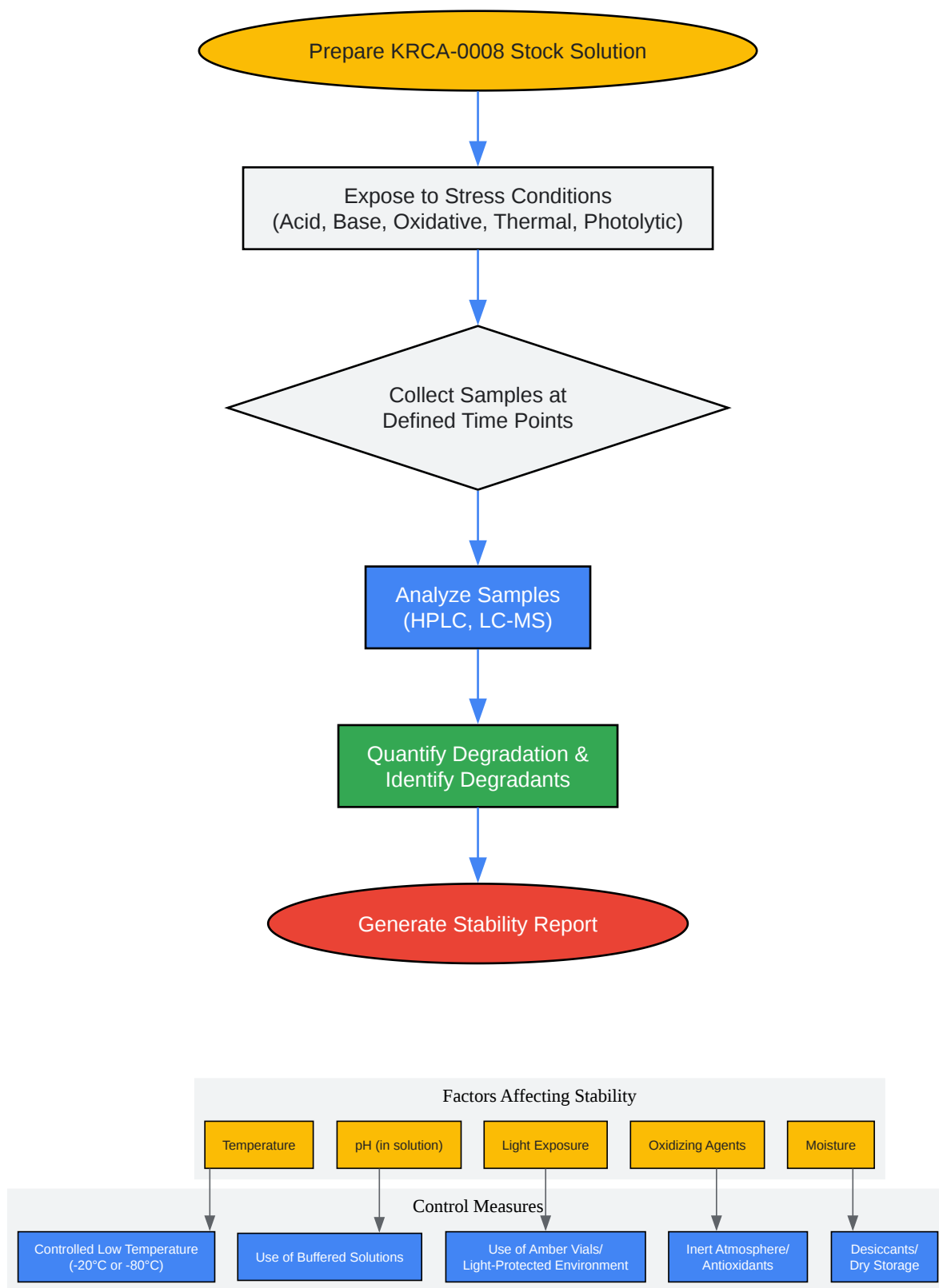
Caption: **KRCA-0008** inhibits ALK/Ack1, blocking downstream signaling.

Protocol: Stability Assessment of KRCA-0008 via Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of **KRCA-0008**. These studies expose the compound to stress conditions more severe than accelerated stability testing.

Experimental Workflow

The following diagram outlines the workflow for conducting forced degradation studies on **KRCA-0008**.



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